

Dissolution Rates in Acidic Fluids: A Comparative Analysis of Pyroxene and Olivine

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Compound of Interest

Compound Name: *pyroxene*

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For researchers, scientists, and professionals in drug development and material science, understanding the dissolution kinetics of silicate minerals in acidic environments is crucial for a range of applications, from geological carbon storage to the development of novel drug delivery systems. This guide provides a comprehensive comparison of the dissolution rates of two common silicate minerals, **pyroxene** and olivine, in acidic fluids, supported by experimental data and detailed methodologies.

In acidic solutions, both **pyroxene** and olivine undergo dissolution, a process driven by proton-promoted reactions at the mineral surface. However, the rate of this dissolution varies significantly between the two minerals, primarily due to differences in their crystal structures. Olivine, with its isolated silica tetrahedra, generally exhibits a faster dissolution rate compared to **pyroxene**, which has a more robust single-chain silicate structure.^{[1][2]} This fundamental difference has significant implications for various scientific and industrial processes.

Quantitative Comparison of Dissolution Rates

The following table summarizes experimentally determined dissolution rates for olivine (specifically forsterite, a magnesium-rich variety) and **pyroxene** (specifically enstatite, a magnesium-rich orthopyroxene) under various acidic conditions. It is important to note that direct comparisons can be complex due to variations in experimental setups, mineral compositions, and specific surface areas.

Mineral	Composition	pH	Temperature (°C)	Dissolution Rate (log mol/cm ² /s)	Reference
Olivine	Forsterite (Fo ₉₁)	1	25	-11.12	Pokrovsky and Schott (2000)[3]
Olivine	Forsterite (Fo ₉₁)	2	25	-11.62	Pokrovsky and Schott (2000)[3]
Olivine	Forsterite (Fo ₉₁)	3	25	-12.12	Pokrovsky and Schott (2000)[3]
Olivine	Forsterite (Fo ₉₁)	4	25	-12.62	Pokrovsky and Schott (2000)[3]
Pyroxene	Enstatite	1	28	-11.39	Oelkers and Schott (2001) [4]
Pyroxene	Enstatite	2	28	-12.14	Oelkers and Schott (2001) [4]
Pyroxene	Enstatite	11	28	-14.39	Oelkers and Schott (2001) [4]
Olivine (Basalt)	-	1-2	-	-10.96 (as M1 phase)	Golden et al. (unpublished) [5]
Pyroxene (Basalt)	-	1-2	-	-12.37 (as M2 phase)	Golden et al. (unpublished) [5]

Note: The dissolution rates are presented as the logarithm of the rate in moles per square centimeter per second. M1 and M2 in the basalt study are interpreted as representing olivine and **pyroxene**, respectively, based on their differing dissolution rates.

Experimental Protocols

The determination of mineral dissolution rates is typically conducted using flow-through or mixed-flow reactors. These experimental setups allow for the precise control of fluid composition, pH, and temperature, ensuring that the dissolution process is studied under far-from-equilibrium conditions.

Mixed-Flow Reactor Methodology

A mixed-flow reactor is designed to maintain a homogeneous solution composition. The following is a generalized protocol for a mixed-flow reactor experiment:

- **Mineral Preparation:** The mineral of interest (e.g., olivine or **pyroxene**) is crushed and sieved to a specific grain size fraction. The surface area of the mineral powder is determined using the Brunauer-Emmett-Teller (BET) method with N₂ gas adsorption.
- **Reactor Setup:** A known mass of the prepared mineral powder is placed in the reactor vessel. The reactor is then sealed and connected to a fluid reservoir and a pump. The entire setup is placed in a temperature-controlled water bath.
- **Solution Preparation:** The acidic solution of the desired pH is prepared using deionized water and an appropriate acid (e.g., HCl). The solution is degassed to remove dissolved CO₂.
- **Experiment Initiation:** The acidic solution is pumped through the reactor at a constant flow rate. The solution within the reactor is continuously stirred to ensure homogeneity.
- **Sample Collection:** The effluent solution is collected at regular intervals.
- **Chemical Analysis:** The collected effluent samples are analyzed for the concentration of dissolved elements (e.g., Mg, Si, Fe) using techniques such as inductively coupled plasma optical emission spectrometry (ICP-OES) or atomic absorption spectroscopy (AAS).

- **Rate Calculation:** The steady-state dissolution rate is calculated from the measured elemental concentrations in the effluent, the flow rate, the mass of the mineral, and its specific surface area.

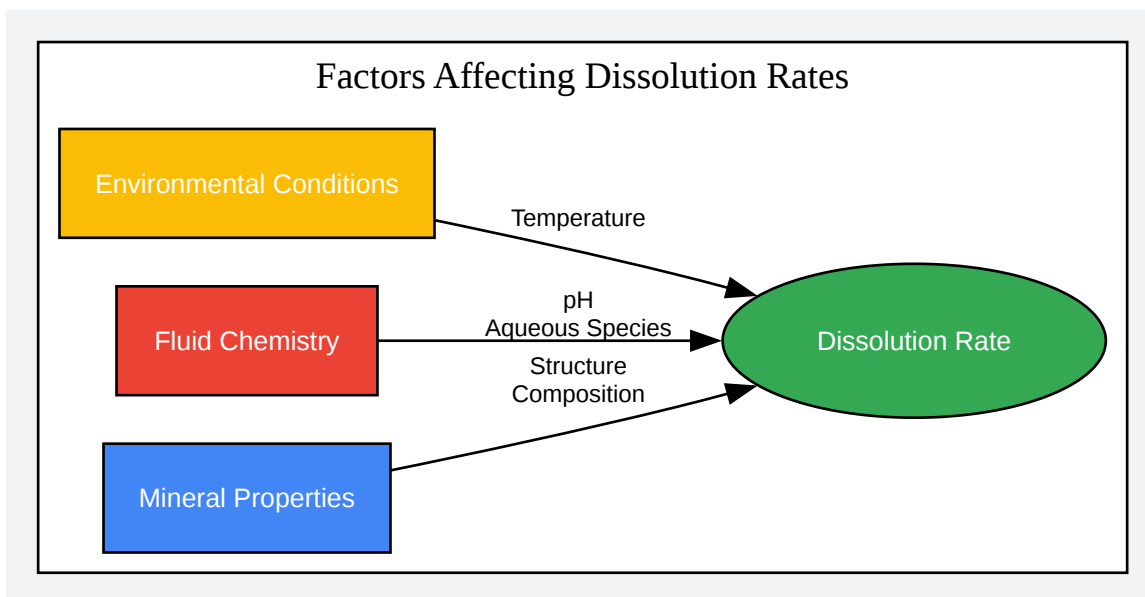
Flow-Through Reactor Methodology

Flow-through reactors, including plug-flow reactors, are designed to study the evolution of the fluid composition as it passes through a packed bed of the mineral.

- **Mineral Preparation:** Similar to the mixed-flow reactor method, the mineral is crushed, sieved, and its surface area is characterized.
- **Column Packing:** A column is carefully packed with a known mass of the prepared mineral to create a porous medium.
- **Reactor Setup:** The column is connected to a pump and a fluid reservoir. The system is maintained at a constant temperature.
- **Experiment Initiation:** The acidic solution is pumped through the column at a controlled flow rate.
- **Effluent Analysis:** The composition of the fluid exiting the column is continuously monitored or collected at specific time points for chemical analysis.
- **Rate Determination:** Dissolution rates are determined by analyzing the change in fluid composition along the length of the column or over time.

Factors Influencing Dissolution Rates

The dissolution of **pyroxene** and olivine in acidic fluids is a complex process influenced by several key factors. The interplay of these factors determines the overall rate at which these minerals weather and release their constituent elements into the surrounding environment.

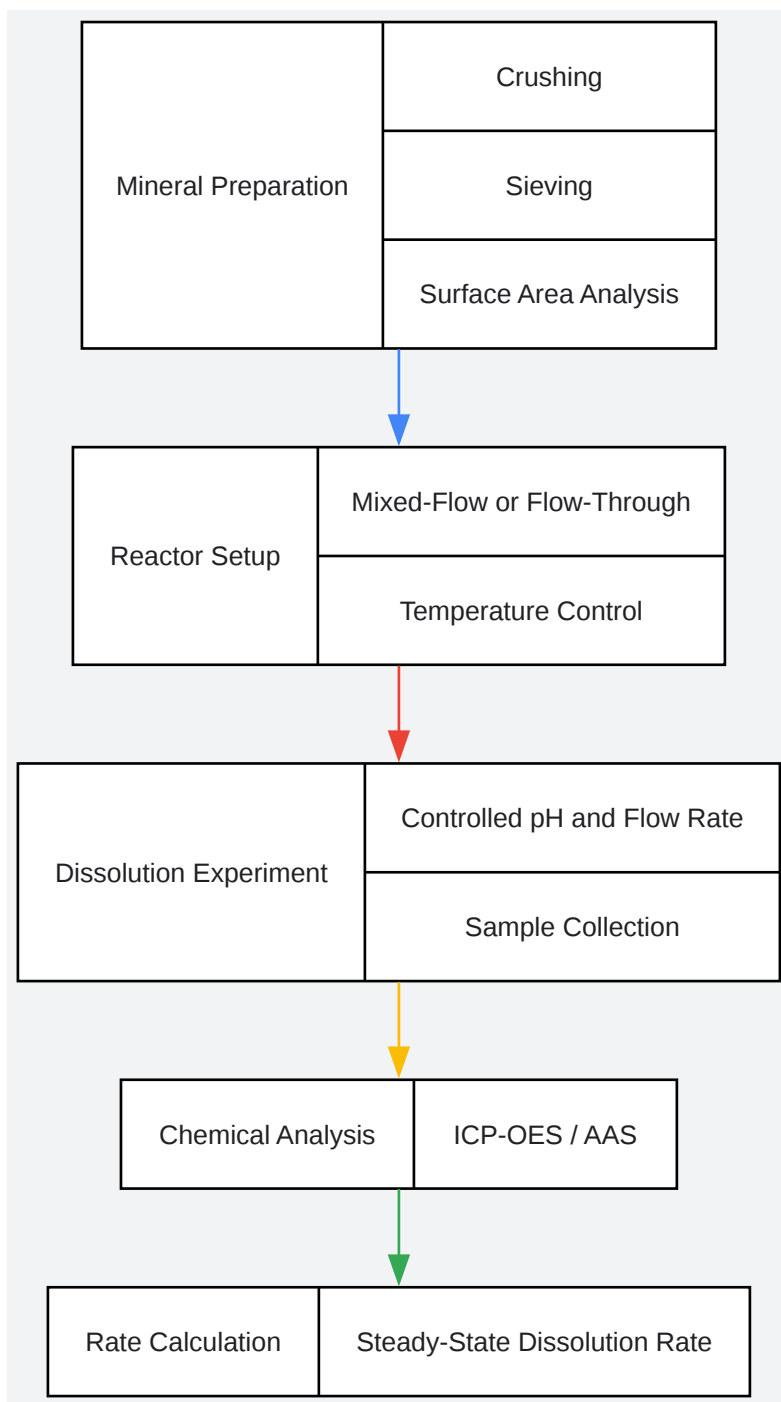


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Caption: Key factors influencing mineral dissolution rates.

Experimental Workflow for Determining Dissolution Rates

The experimental determination of mineral dissolution rates follows a systematic workflow, from sample preparation to data analysis, ensuring accurate and reproducible results.



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Caption: A typical experimental workflow for dissolution rate studies.

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